

Spectroscopic Profile of N-Methylethanolamine: A Technical Guide

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Compound of Interest

Compound Name: *meANA*
CAS No.: *21150-19-6*
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for N-methylethanolamine (NMEA), a crucial intermediate in various chemical syntheses, including the production of polymers and pharmaceuticals.^[1] This document is intended to serve as a valuable resource for researchers and professionals in drug development and other scientific fields who utilize NMEA in their work.

Spectroscopic Data

The following sections summarize the key spectroscopic data for N-methylethanolamine, providing a multi-faceted analytical profile of the compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of N-methylethanolamine. The data presented here is for spectra recorded in deuterated chloroform (CDCl_3), a common solvent for NMR analysis.^[2]

¹H NMR Data

The proton NMR spectrum of N-methylethanolamine in CDCl₃ shows distinct signals corresponding to the different proton environments in the molecule.

Assignment	Chemical Shift (ppm)	Multiplicity	Integration
-OH, -NH	3.24	Singlet (broad)	2H
-CH ₂ - (adjacent to OH)	3.646	Triplet	2H
-CH ₂ - (adjacent to NH)	2.701	Triplet	2H
-CH ₃	2.437	Singlet	3H

Table 1: ¹H NMR spectroscopic data for N-methylethanolamine in CDCl₃. Data sourced from ChemicalBook.[2]

¹³C NMR Data

The carbon-13 NMR spectrum provides information on the carbon framework of the molecule.

Assignment	Chemical Shift (ppm)
-CH ₂ - (adjacent to OH)	60.6
-CH ₂ - (adjacent to NH)	51.1
-CH ₃	36.1

Table 2: ¹³C NMR spectroscopic data for N-methylethanolamine. Data may vary slightly based on solvent and experimental conditions.

Infrared (IR) Spectroscopy

Infrared spectroscopy identifies the functional groups present in N-methylethanolamine based on their characteristic vibrational frequencies. The spectrum is typically acquired from a liquid

film of the sample.[3]

Wavenumber (cm ⁻¹)	Assignment	Intensity
3350 - 3250	O-H and N-H stretching	Strong, broad
2940 - 2820	C-H stretching	Strong
1470 - 1440	C-H bending	Medium
1080 - 1040	C-O stretching	Strong
1120 - 1020	C-N stretching	Medium

Table 3: Key IR absorption bands for N-methylethanolamine. The broadness of the O-H and N-H stretch is due to hydrogen bonding.[3]

Raman Spectroscopy

Raman spectroscopy provides complementary vibrational information to IR spectroscopy.

Raman Shift (cm ⁻¹)	Assignment
2930	C-H stretching
1450	C-H bending
1050	C-C stretching
870	C-N stretching

Table 4: Characteristic Raman shifts for N-methylethanolamine. Data is representative and may vary with experimental setup.

Mass Spectrometry (MS)

Mass spectrometry of N-methylethanolamine provides information about its molecular weight and fragmentation pattern. The electron ionization (EI) mass spectrum shows a prominent molecular ion peak and characteristic fragment ions.

m/z	Assignment	Relative Intensity (%)
75	$[M]^+$ (Molecular Ion)	8.1
44	$[CH_2=NH-CH_3]^+$	100.0
31	$[CH_2=OH]^+$	~5
30	$[CH_2=NH_2]^+$	~7.5

Table 5: Mass spectrometry data (Electron Ionization) for N-methylethanolamine. The base peak at m/z 44 is a key identifier.[\[2\]](#)

Experimental Protocols

The following are general protocols for obtaining the spectroscopic data presented above. Specific parameters may need to be optimized based on the instrumentation available.

NMR Spectroscopy

Sample Preparation:

- Dissolve approximately 10-20 mg of N-methylethanolamine in about 0.5-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$) in a clean, dry 5 mm NMR tube.[\[4\]](#)
- Ensure the solution is homogeneous. A small amount of a reference standard, such as tetramethylsilane (TMS), may be added for chemical shift calibration (0.00 ppm).[\[5\]](#)

1H NMR Acquisition:

- The sample is placed in the NMR spectrometer.
- Standard 1H acquisition parameters are used, typically with a sufficient number of scans to achieve a good signal-to-noise ratio.
- The free induction decay (FID) is Fourier transformed to obtain the spectrum.

^{13}C NMR Acquisition:

- A higher concentration of the sample may be required compared to ^1H NMR.
- A proton-decoupled pulse sequence is typically used to simplify the spectrum and enhance the signal-to-noise ratio.
- A longer acquisition time is generally necessary due to the lower natural abundance of ^{13}C .

Infrared (IR) Spectroscopy

Liquid Film Method:

- Place a drop of neat N-methylethanolamine between two salt plates (e.g., NaCl or KBr).
- Gently press the plates together to form a thin liquid film.
- Mount the plates in the sample holder of the IR spectrometer.
- Record the spectrum, typically in the range of $4000\text{--}400\text{ cm}^{-1}$.

Mass Spectrometry (GC-MS)

Sample Preparation and Introduction:

- Prepare a dilute solution of N-methylethanolamine in a volatile organic solvent (e.g., methanol or dichloromethane).
- Inject a small volume of the solution into the gas chromatograph (GC) inlet.

GC Conditions:

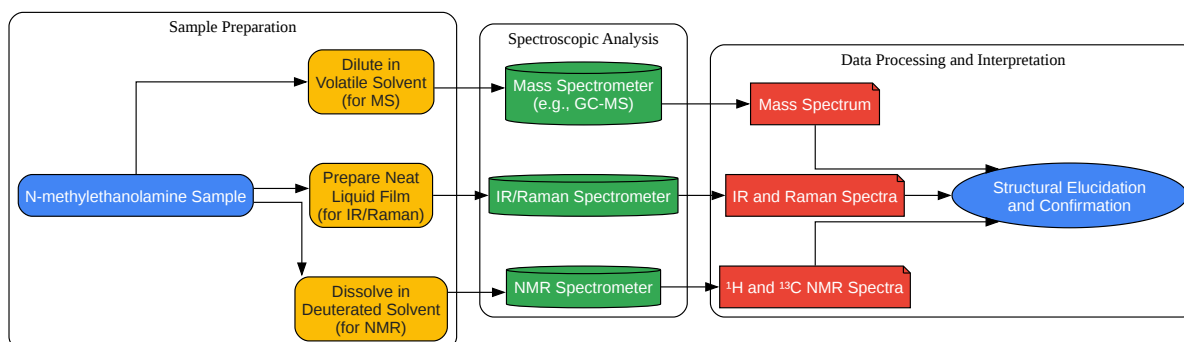
- Column: A suitable capillary column, such as a DB-5ms.
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program: A temperature gradient is used to ensure good separation, for example, starting at a lower temperature and ramping up.

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV is common.[6]
- Mass Analyzer: A quadrupole or time-of-flight analyzer is typically used.
- Scan Range: A mass range of approximately m/z 10-100 is sufficient to observe the molecular ion and key fragments.

Experimental Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of N-methylethanolamine.



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Caption: General workflow for spectroscopic analysis of N-methylethanolamine.

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References

- [1. N-Methylethanolamine - Wikipedia \[en.wikipedia.org\]](#)
- [2. 2-Methylaminoethanol \(109-83-1\) ¹H NMR spectrum \[chemicalbook.com\]](#)
- [3. infrared spectrum of N-methylethylamine \(ethylmethylanine\) C₃H₉N CH₃NHCH₂CH₃ prominent wavenumbers cm⁻¹ detecting functional groups present finger print for identification of N-methylethylamine image diagram doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [4. pydio.campus.nd.edu \[pydio.campus.nd.edu\]](#)
- [5. ¹H proton nmr spectrum of N-methylethylamine \(ethylmethylanine\) C₃H₉N CH₃NHCH₂CH₃ low/high resolution analysis interpretation of chemical shifts ppm spin spin line splitting H-1 N-methylethylamine 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
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